

One-Pot Synthesis Strategies Involving Chloromethyl Phenyl Sulfone: Application Notes and Protocols

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Compound of Interest

Compound Name: *Chloromethyl phenyl sulfone*

Cat. No.: *B1346827*

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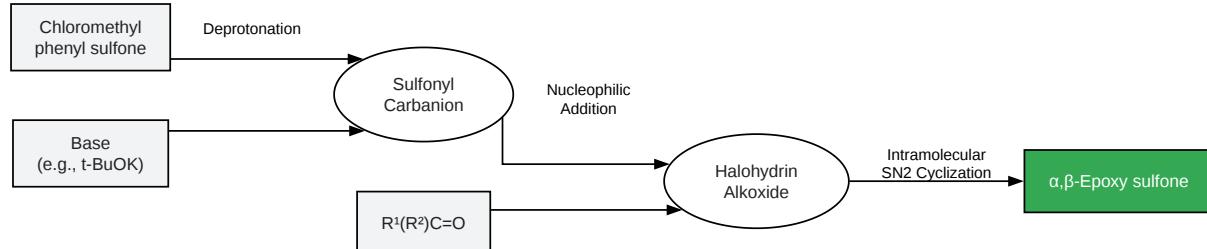
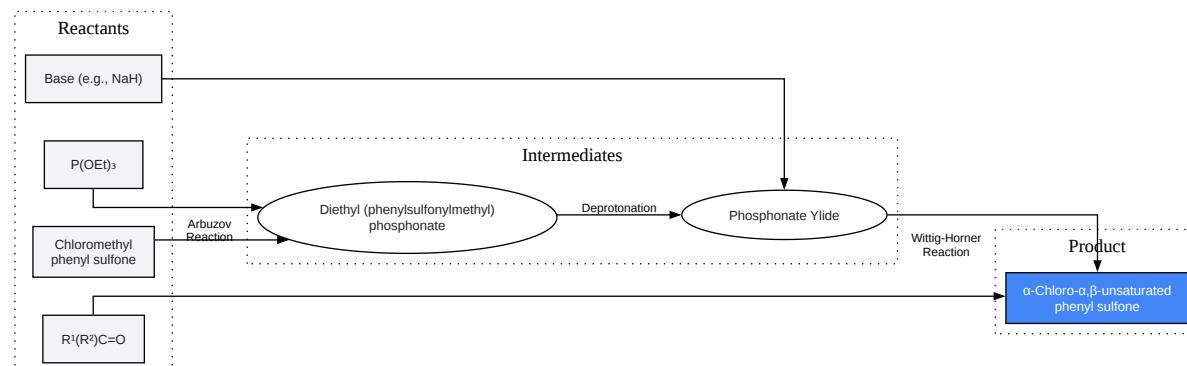
For Researchers, Scientists, and Drug Development Professionals

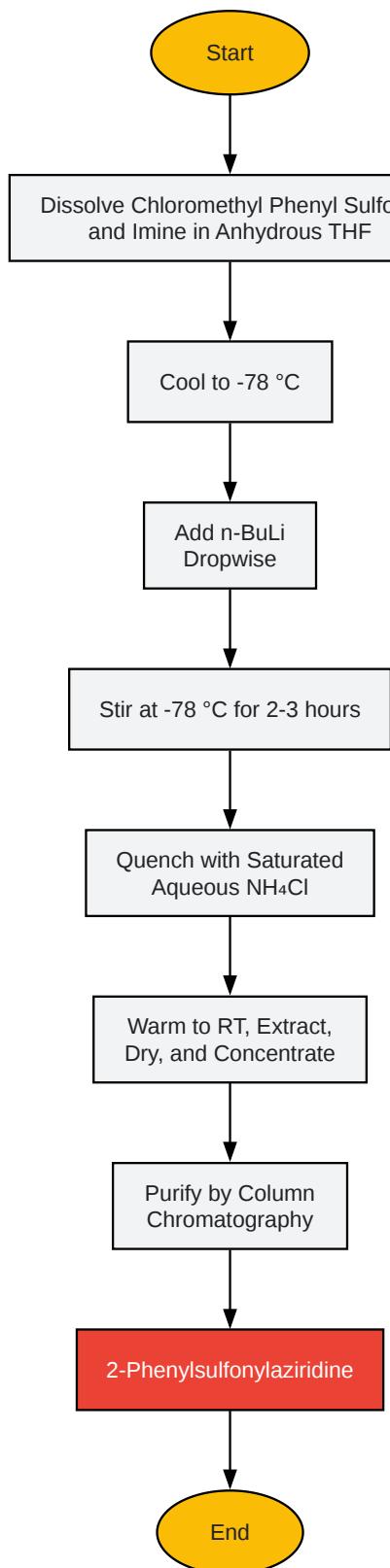
Chloromethyl phenyl sulfone is a versatile C1 building block in organic synthesis, valued for its ability to participate in a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. Its utility is significantly enhanced through one-pot synthesis strategies, which offer streamlined procedures, reduced waste, and improved overall efficiency by combining multiple reaction steps in a single vessel. This document provides detailed application notes and protocols for key one-pot syntheses involving **chloromethyl phenyl sulfone**, focusing on the preparation of valuable synthetic intermediates such as α,β -unsaturated sulfones, α,β -epoxy sulfones, and aziridines.

One-Pot Wittig-Horner Reaction for the Synthesis of α -Chloro- α,β -Unsaturated Sulfones

The one-pot Wittig-Horner reaction of **chloromethyl phenyl sulfone** with aldehydes or ketones provides a direct and efficient route to α -chloro- α,β -unsaturated sulfones. These products are valuable intermediates in organic synthesis, serving as precursors for a variety of functionalized molecules. The reaction proceeds via the in-situ formation of a phosphonate ylide, which then reacts with the carbonyl compound.

Signaling Pathway Diagram



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